

Whitepaper: Structural Profiling, Synthesis, and Applications of 1-Chloro-10H-phenoxazine

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Compound of Interest

Compound Name: 1-chloro-10H-phenoxazine

Cat. No.: B13695462

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Executive Summary

1-Chloro-10H-phenoxazine is a highly specialized, halogenated heterocyclic building block utilized extensively in medicinal chemistry, fluorophore design, and materials science^[1]. The strategic placement of a chlorine atom at the 1-position of the phenoxazine core introduces unique electronic and steric properties that govern its reactivity, making it a critical precursor for advanced chemiluminescent probes and bioactive molecules. This guide provides an in-depth technical analysis of its identification, synthesis, and analytical validation.

Chemical Identity and Structural Profiling

Accurate identification of **1-chloro-10H-phenoxazine** is the foundational step for any downstream application. Table 1 summarizes its core quantitative and structural data.

Table 1: Basic Identification Data

Property	Value
Chemical Name	1-Chloro-10H-phenoxazine
CAS Registry Number	116366-11-1
Molecular Formula	C ₁₂ H ₈ ClNO
Molecular Weight	217.65 g/mol
SMILES Code	<chem>O1C2=CC=CC=C2NC2=C1C=CC=C2Cl</chem>

| Core Structure | Halogenated tricyclic heteroaromatic |

Causality of Substitution: The unsubstituted phenoxazine core is inherently electron-rich, making it highly susceptible to auto-oxidation. The introduction of the electronegative chlorine atom at the 1-position exerts a strong electron-withdrawing inductive (-I) effect, which lowers the energy of the Highest Occupied Molecular Orbital (HOMO)[2]. This modification significantly enhances the oxidative stability of the molecule. Furthermore, the steric bulk of the ortho-chlorine atom restricts the conformational freedom of subsequent N-substituents (at the 10-position). This restricted rotation is a critical design feature when engineering rigid fluorophores, as it minimizes non-radiative decay pathways and boosts quantum yield.

Synthetic Methodology: Controlled Ring Closure

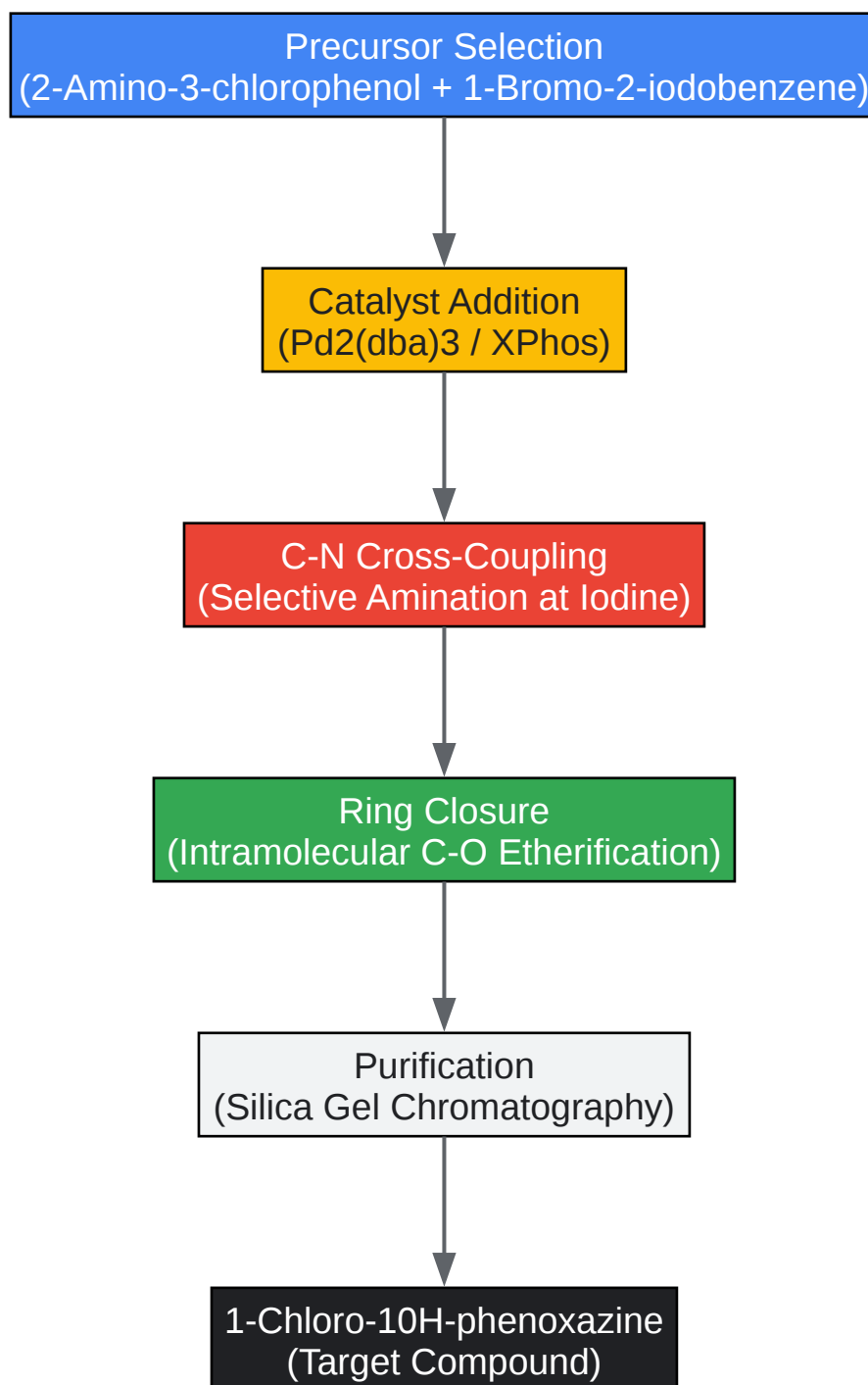
To synthesize **1-chloro-10H-phenoxazine** with high regioselectivity, a tandem Buchwald-Hartwig cross-coupling followed by intramolecular etherification is the standard approach.

Step-by-Step Protocol: Synthesis of 1-Chloro-10H-phenoxazine

- Precursor Preparation:** Combine 2-amino-3-chlorophenol (1.0 eq) and 1-bromo-2-iodobenzene (1.05 eq) in an oven-dried Schlenk flask. **Causality:** The differential reactivity of the halogens on the benzene ring (I > Br) ensures that the initial C-N coupling occurs selectively at the iodinated position, preventing unwanted polymerization.
- Catalyst and Ligand Addition:** Add Pd₂(dba)₃ (0.02 eq) as the palladium source and XPhos (0.04 eq) as the ligand. **Causality:** XPhos is a bulky, electron-rich biaryl phosphine ligand. It

facilitates the oxidative addition of the aryl halide and structurally shields the palladium intermediate, stabilizing it against the severe steric hindrance imposed by the adjacent chlorine atom.

- **Base Addition and Solvent:** Add sodium tert-butoxide (NaOtBu, 2.5 eq) and suspend the mixture in anhydrous toluene. Causality: NaOtBu acts as a strong base to deprotonate both the amine and the phenol, driving the amination and subsequent etherification steps. Toluene provides a high-boiling, non-polar environment ideal for the thermal demands of cross-coupling.
- **Thermal Cycling:** Degas the mixture via three freeze-pump-thaw cycles, then heat to 110°C under a nitrogen atmosphere for 18 hours. Causality: The initial C-N coupling forms a diarylamine intermediate. The sustained thermal energy drives the subsequent intramolecular C-O bond formation (ring closure).
- **Workup and Purification:** Quench with water, extract with ethyl acetate, and purify via silica gel column chromatography (Hexanes/EtOAc gradient). Causality: Silica gel effectively separates the highly non-polar phenoxazine product from unreacted polar precursors and degraded palladium byproducts.



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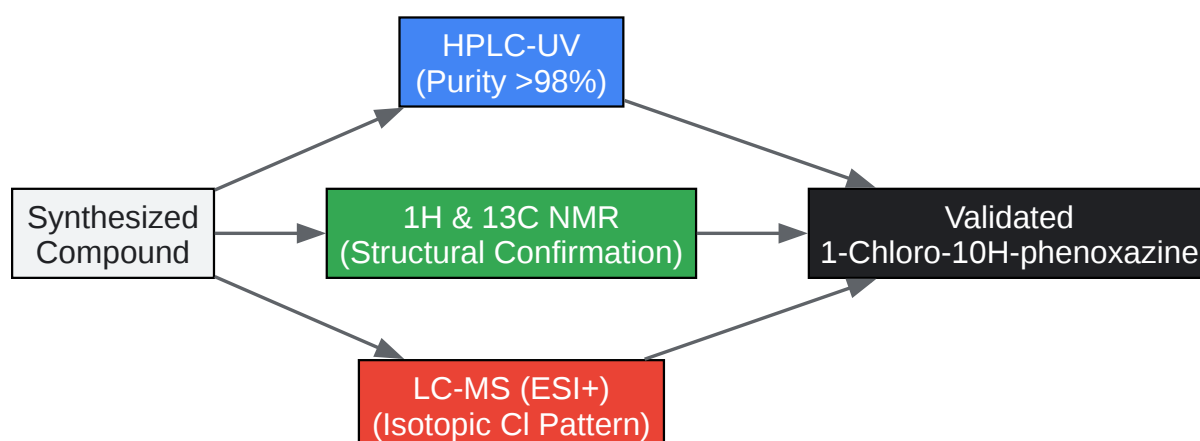
Step-by-step synthetic workflow for **1-chloro-10H-phenoxazine** via tandem cross-coupling.

Analytical Validation Protocol

A self-validating analytical system is required to ensure the structural integrity and purity of the synthesized compound.

Step-by-Step Protocol: Structural Confirmation

- **High-Performance Liquid Chromatography (HPLC-UV):** Method: Reverse-phase C18 column, gradient elution (Water/Acetonitrile with 0.1% TFA). Validation: Run a blank injection followed by the sample spiked with an internal standard (e.g., biphenyl). The compound must elute as a single sharp peak (>98% Area)[1]. Causality: The internal standard confirms system suitability and retention time stability, ensuring the >98% purity metric is a trustworthy, self-validated data point rather than a column artifact.
- **Liquid Chromatography-Mass Spectrometry (LC-MS):** Method: Electrospray Ionization in positive mode (ESI+). Validation: Observe the molecular ion peak at $m/z \approx 218.0$ $[M+H]^+$ and the characteristic isotopic pattern for a single chlorine atom (approximate 3:1 ratio of M to M+2 peaks). Causality: The 3:1 isotopic signature is an absolute, self-validating proof of the presence of the halogen, distinguishing it from non-halogenated impurities.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Method: 1H and ^{13}C NMR in $CDCl_3$ or DMSO- d_6 . Validation: Identify the broad singlet corresponding to the secondary amine (N-H) at ~ 8.5 ppm (if in DMSO). The aromatic region must display exactly seven distinct proton signals[3]. Causality: The seven distinct signals confirm the asymmetric substitution pattern caused specifically by the 1-chloro group, ruling out symmetrical isomers (like 2-chloro or 3-chloro derivatives).



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Multi-modal analytical validation protocol for structural confirmation.

Applications in Advanced Diagnostics and Materials

1-Chloro-10H-phenoxazine serves as an essential precursor for developing highly sensitive chemiluminescent and fluorescent probes. By functionalizing the secondary amine (10-position), researchers synthesize complex derivatives such as 1-chlorophenoxazine-10-yl-propylsulfonate[4].

Mechanistic Insight: In diagnostic assays, these derivatives act as chemifluorescent substrates for peroxidase enzymes (e.g., Horseradish Peroxidase, HRP) in the presence of hydrogen peroxide[5]. The 1-chloro substitution fine-tunes the redox potential of the phenoxazine core, ensuring that the substrate remains stable against auto-oxidation in the assay buffer but is rapidly oxidized by the HRP/H₂O₂ complex. This precise redox tuning significantly lowers background noise, thereby increasing the signal-to-noise ratio and enabling the ultra-sensitive detection of reactive oxygen species (ROS) or enzyme-linked immunosorbent assay (ELISA) targets[6].

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